

Proper Disposal Procedures for Diisopropyl(bromomethyl)boronate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropyl(bromomethyl)boronate

Cat. No.: B135683

[Get Quote](#)

This document provides comprehensive guidance on the safe handling and disposal of **diisopropyl(bromomethyl)boronate**, designed for researchers, scientists, and professionals in drug development. The following procedures are essential for maintaining laboratory safety and ensuring regulatory compliance.

Essential Safety and Handling

Diisopropyl(bromomethyl)boronate is a flammable and irritant compound. Strict adherence to safety protocols is mandatory.

1.1 Personal Protective Equipment (PPE) Before handling the compound, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.[\[1\]](#)
- Lab Coat: A flame-retardant lab coat is recommended.

1.2 Handling and Storage

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

- Store in a cool, well-ventilated place, away from heat, sparks, and open flames.[1] The recommended storage temperature is between 2-8°C.[2]
- Use only non-sparking tools and explosion-proof equipment.
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.
- Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.

Quantitative Data Summary

The following table summarizes key physical and safety data for **diisopropyl(bromomethyl)boronate**.

Property	Value	References
Molecular Formula	C ₇ H ₁₆ BBrO ₂	[1]
Molecular Weight	222.92 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	[2]
Boiling Point	138.7 ± 23.0 °C at 760 mmHg	[1]
Flash Point	37.7 ± 22.6 °C	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Storage Temperature	2 - 8 °C (Refrigerate)	[2]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to prevent injury and further contamination.

Experimental Protocol: Spill Neutralization and Cleanup

- **Evacuate and Ventilate:** Immediately alert personnel in the area and ensure the spill area is well-ventilated. If the spill is large, evacuate the laboratory.
- **Remove Ignition Sources:** Extinguish all nearby flames and turn off any spark-producing equipment.^[1]
- **Contain the Spill:** For small spills, absorb the material using an inert absorbent such as dry sand or vermiculite. For larger spills, create a dike around the spill area using a suitable absorbent material to prevent it from spreading.^[1]
- **Collect Absorbent Material:** Carefully scoop the absorbent material into a designated, airtight container.^[1] Use non-sparking tools for this process.
- **Decontaminate Area:** Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- **Dispose of Waste:** The collected waste must be treated as hazardous. Label the container clearly and dispose of it following the chemical disposal procedure outlined below.

Disposal Procedure

Unused or waste **diisopropyl(bromomethyl)boronate** must be chemically quenched before being collected for disposal by an approved waste management service. The following protocol outlines a safe method for quenching small, laboratory-scale quantities of the compound.

Experimental Protocol: Quenching and Disposal

This procedure should be performed in a chemical fume hood with appropriate PPE.

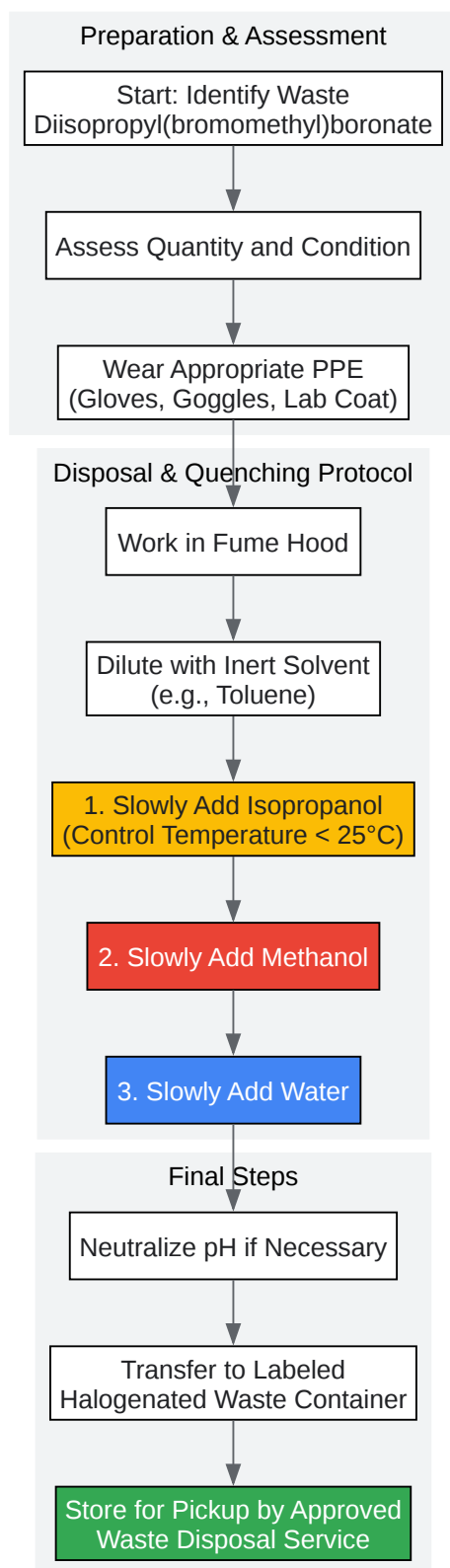
- **Preparation:**
 - Prepare a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet.
 - Place a cooling bath (ice/water) under the flask.
 - Dilute the **diisopropyl(bromomethyl)boronate** waste with an inert, high-boiling point solvent (e.g., toluene or heptane) in the flask. This helps to control the reaction

temperature.

- Initial Quenching (Isopropanol):
 - Slowly add isopropanol to the stirred solution from the dropping funnel.[\[3\]](#) A mild exothermic reaction may occur.
 - Maintain the temperature of the reaction mixture below 25°C using the cooling bath.
 - Continue adding isopropanol until no further heat is generated upon addition.[\[3\]](#)
- Secondary Quenching (Methanol):
 - After the initial reaction with isopropanol has subsided, slowly add methanol as a more reactive quenching agent to ensure complete reaction of any remaining boronate.[\[3\]](#)
- Final Hydrolysis (Water):
 - Once the methanol addition is complete and the reaction is quiescent, slowly add water to the mixture to hydrolyze any remaining reactive species.[\[3\]](#)
- Neutralization and Collection:
 - Check the pH of the resulting solution. Neutralize with a dilute acid or base if necessary.
 - Transfer the quenched solution to a clearly labeled hazardous waste container. The container should be designated for halogenated organic waste.
 - Arrange for pickup by your institution's certified hazardous waste disposal service.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **diisopropyl(bromomethyl)boronate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe quenching and disposal of **Diisopropyl(bromomethyl)boronate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopropyl (bromomethyl)boronate | CAS#:137297-49-5 | Chemsrce [chemsrc.com]
- 2. chemimpex.com [chemimpex.com]
- 3. epfl.ch [epfl.ch]
- To cite this document: BenchChem. [Proper Disposal Procedures for Diisopropyl(bromomethyl)boronate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135683#diisopropyl-bromomethyl-boronate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com